

# Safe Handling and Storage Procedures for 2-Hydroxy-5-nitropyrimidine

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## Compound of Interest

Compound Name: 2-Hydroxy-5-nitropyrimidine

CAS No.: 3264-10-6

Cat. No.: B1348297

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## Introduction: The Principle of Proactive Safety

**2-Hydroxy-5-nitropyrimidine** (CAS No. 5418-51-9) is a pivotal heterocyclic building block in modern medicinal chemistry and agrochemical development.<sup>[1][2]</sup> Its unique structure, featuring both electron-donating hydroxyl and electron-withdrawing nitro groups, makes it a versatile intermediate for synthesizing a range of target molecules, including novel antiviral and antibacterial agents.<sup>[1][2]</sup> However, the same chemical features that make it valuable also necessitate a rigorous and informed approach to its handling and storage. The presence of a nitroaromatic moiety suggests potential toxicological and reactivity hazards that must be proactively managed.<sup>[1]</sup>

This document serves as a comprehensive guide for researchers, chemists, and drug development professionals. It moves beyond a simple recitation of procedural steps to provide the underlying scientific rationale for each recommendation. The core philosophy of this guide is that true laboratory safety is not merely about compliance, but about a deep, mechanistic understanding of the materials being used. By internalizing these principles, research teams can create a self-validating system of safety that protects personnel, ensures experimental integrity, and fosters a culture of scientific excellence.

## Compound Profile: Key Physicochemical Properties

A foundational understanding of a compound's physical and chemical properties is the first step in a robust safety assessment. These characteristics dictate its behavior under various laboratory conditions and inform the selection of appropriate handling techniques and storage environments.

| Property          | Value                                                                                             | Source(s)    |
|-------------------|---------------------------------------------------------------------------------------------------|--------------|
| CAS Number        | 5418-51-9                                                                                         | [3][4]       |
| Molecular Formula | C <sub>5</sub> H <sub>4</sub> N <sub>2</sub> O <sub>3</sub>                                       | [2][5][6]    |
| Molecular Weight  | 140.10 g/mol                                                                                      | [2][5]       |
| Appearance        | White to light yellow/beige crystalline powder                                                    | [2][5][7]    |
| Melting Point     | 188-191 °C (lit.)                                                                                 | [4][5]       |
| Synonyms          | 5-Nitro-2-pyridinol, 5-nitro-2(1H)-pyridinone                                                     | [3][6]       |
| Solubility        | Soluble in hot water and alkaline solutions; generally insoluble in most common organic solvents. | [1][2][5][8] |

## Hazard Identification and Risk Assessment

**2-Hydroxy-5-nitropyrimidine** is classified as a hazardous substance under the OSHA Hazard Communication Standard (29 CFR 1910.1200).[3] A thorough risk assessment is mandatory before any work is initiated. This involves not only understanding the inherent hazards of the compound but also evaluating the risks associated with the specific procedures being performed.

## GHS Hazard Classification

The Globally Harmonized System (GHS) provides a standardized framework for communicating hazard information.

| Hazard Class                                     | Category | Hazard Statement                        | Source(s) |
|--------------------------------------------------|----------|-----------------------------------------|-----------|
| Skin Corrosion / Irritation                      | 2        | H315: Causes skin irritation.           | [3][5]    |
| Serious Eye Damage / Eye Irritation              | 2        | H319: Causes serious eye irritation.    | [3][5]    |
| Specific Target Organ Toxicity (Single Exposure) | 3        | H335: May cause respiratory irritation. | [3][5]    |
| Signal Word                                      | Warning  | [3][4]                                  |           |

## Toxicological Profile and Health Hazards

- **Dermal and Ocular Hazard:** As a classified skin and eye irritant, direct contact can cause redness, inflammation, and discomfort.[5] The causality lies in the compound's ability to interact with and disrupt epithelial tissues.
- **Respiratory Hazard:** The fine crystalline powder can easily become airborne.[7] Inhalation may lead to irritation of the nasal passages, throat, and lungs.[5]
- **Systemic Toxicity (Potential):** While specific acute toxicity data is limited, the presence of the nitroaromatic functional group is a structural alert.[1][3] Such compounds can potentially cause methemoglobinemia upon absorption, a condition where the iron in hemoglobin is oxidized, impairing oxygen transport in the blood.[7] Symptoms can include cyanosis (bluish skin) and shortness of breath, which may be delayed.[7] Accidental ingestion may be damaging to health.[7]

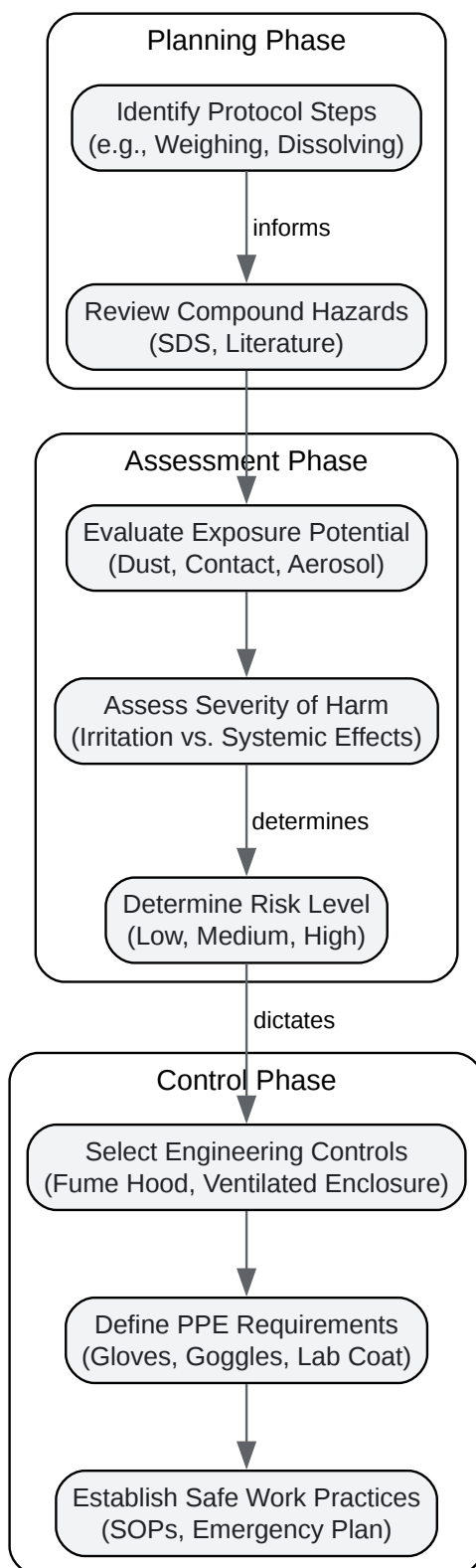
## Reactivity and Stability Hazards

- **Stability:** The compound is stable under recommended storage and handling conditions.[1][3]
- **Incompatibilities:** It is crucial to avoid contact with strong oxidizing agents, strong bases, and strong reducing agents.[1][3][7] Reaction with these materials can lead to vigorous, potentially uncontrolled reactions.

- Hazardous Decomposition: When heated to decomposition, **2-Hydroxy-5-nitropyrimidine** may emit toxic fumes, including nitrogen oxides (NO<sub>x</sub>), carbon monoxide (CO), and carbon dioxide (CO<sub>2</sub>).<sup>[3]</sup>

## Risk Assessment Workflow

A systematic approach to risk assessment is essential. The following workflow should be documented before beginning any new protocol involving this compound.



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Caption: Risk assessment workflow for **2-Hydroxy-5-nitropyrimidine**.

## Engineering Controls & Personal Protective Equipment (PPE)

The hierarchy of controls dictates that engineering controls are the first line of defense, followed by administrative controls and, finally, PPE. This approach is designed to physically remove the hazard from the operator's breathing zone and minimize the potential for direct contact.

### Engineering Controls

- **Primary Handling:** All procedures involving the handling of solid **2-Hydroxy-5-nitropyrimidine** (e.g., weighing, transferring, preparing solutions) must be conducted in a certified chemical fume hood or a powder containment enclosure.<sup>[2][7]</sup> This is non-negotiable and serves to prevent the inhalation of airborne particulates.
- **Ventilation:** Ensure adequate general laboratory ventilation to prevent the accumulation of vapors or dust in the ambient air.<sup>[7]</sup>
- **Safety Equipment:** An operational eyewash station and safety shower must be located in close proximity to the workstation.<sup>[3][9]</sup> This equipment should be tested weekly to ensure functionality.

### Personal Protective Equipment (PPE)

PPE is the last line of defense and must be selected to provide a suitable barrier against the specific hazards of the compound.

| Protection Type        | Specification                                                                                                                                  | Rationale and Source(s)                                                                                             |
|------------------------|------------------------------------------------------------------------------------------------------------------------------------------------|---------------------------------------------------------------------------------------------------------------------|
| Eye/Face Protection    | ANSI Z87.1-compliant chemical safety goggles or a face shield if there is a significant splash risk.                                           | Protects against dust particles and splashes, preventing serious eye irritation.[3]                                 |
| Hand Protection        | Chemical-resistant gloves (e.g., Nitrile). Change gloves immediately if they become contaminated.                                              | Prevents skin contact and subsequent irritation.[5] Always wash hands with soap and water after removing gloves.[7] |
| Skin/Body Protection   | A long-sleeved laboratory coat.                                                                                                                | Provides a barrier against accidental spills and contamination of personal clothing.[7]                             |
| Respiratory Protection | A NIOSH-approved N95 dust mask may be required for large-scale transfers or if engineering controls are insufficient to control airborne dust. | Prevents inhalation of irritant dust.[4] Use should be based on a formal risk assessment.                           |

## Standard Operating Procedures (SOPs)

Adherence to detailed, step-by-step protocols is critical for ensuring both safety and experimental reproducibility.

### Protocol: Receiving and Initial Inspection

- **Verify Container Integrity:** Upon receipt, immediately inspect the container for any signs of damage or leaks.
- **Label Verification:** Confirm that the label matches the order details and that hazard pictograms are clearly visible.
- **Segregated Storage:** Transfer the container to a designated, approved storage location (see Section 6.0), away from incompatible materials.[7]

- Documentation: Log the receipt date and quantity in the laboratory chemical inventory system.

## Protocol: Weighing and Aliquoting Solid Compound

- Prepare Workspace: Decontaminate the work surface inside a chemical fume hood. Place an anti-static weighing dish on the analytical balance.
- Don PPE: Put on all required PPE as specified in Section 4.2.
- Transfer Compound: Carefully use a clean spatula to transfer the desired amount of **2-Hydroxy-5-nitropyrimidine** from the stock bottle to the weighing dish. Perform this action slowly to minimize dust generation.<sup>[7]</sup>
- Seal Containers: Immediately and securely close the primary stock bottle.
- Clean Up: Use a brush and dustpan or a dampened absorbent pad to clean any residual powder from the balance and surrounding area. Do not use compressed air.
- Dispose of Waste: Place the contaminated weighing dish and any cleaning materials into a designated solid chemical waste container.

## Protocol: In-Solution Handling

- Solvent Addition: In the fume hood, add the selected solvent to the vessel containing the weighed solid.
- Dissolution: If necessary, use gentle agitation (e.g., magnetic stirring) to aid dissolution. The compound is more soluble in hot water and alkaline solutions.<sup>[2][5]</sup> If heating is required, use a controlled heating mantle and monitor the process closely.
- Transfers: Use appropriate volumetric glassware (pipettes, graduated cylinders) for all liquid transfers to minimize splashes and aerosols.
- Container Sealing: Keep all vessels containing the solution covered or sealed when not in active use to prevent evaporation and accidental spills.

## Storage Protocols and Incompatibility Management

Proper storage is essential for maintaining the chemical integrity of **2-Hydroxy-5-nitropyrimidine** and preventing hazardous reactions.[5]

## General Storage Conditions

- Location: Store in a cool, dry, and well-ventilated area.[2][7][9]
- Container: Keep in the original, tightly sealed container to prevent moisture ingress and contamination.[7]
- Environment: Protect from physical damage and direct sunlight.[2][7]
- Long-Term Stability: For long-term storage, maintaining an inert atmosphere (e.g., with argon or nitrogen) is recommended to preserve the compound's integrity.[1][5]

## Chemical Incompatibility and Segregation

To prevent accidental hazardous reactions, **2-Hydroxy-5-nitropyrimidine** must be physically segregated from incompatible chemical classes.

Caption: Storage segregation plan for **2-Hydroxy-5-nitropyrimidine**.

## Emergency Procedures: A Plan for Rapid Response

Even with meticulous planning, accidental exposures or spills can occur. A well-rehearsed emergency plan is critical.

## Personnel Exposure

- Eye Contact: Immediately flush eyes with copious amounts of water for at least 15 minutes at an eyewash station, occasionally lifting the upper and lower eyelids.[3] Remove contact lenses if present and easy to do. Seek immediate medical attention.[3]
- Skin Contact: Remove all contaminated clothing.[3] Immediately wash the affected skin area with plenty of soap and water for at least 15 minutes.[3] Seek medical attention if irritation develops or persists.

- Inhalation: Move the affected person to fresh air.<sup>[3]</sup> If breathing is difficult or has stopped, provide artificial respiration. Seek immediate medical attention.<sup>[3]</sup>
- Ingestion: Do NOT induce vomiting. Clean the mouth with water.<sup>[3]</sup> Seek immediate medical attention.<sup>[3]</sup>

## Spill Response

- Minor Spill (Solid):
  - Alert personnel in the immediate area.
  - Ensure proper PPE is worn.
  - Gently sweep or scoop the material into a suitable, labeled container for chemical waste disposal.<sup>[3]</sup>
  - Use dry clean-up procedures and avoid creating dust.<sup>[7]</sup>
  - Clean the spill area with a damp cloth, and place all cleaning materials in the waste container.
- Major Spill:
  - Evacuate the immediate area and alert all personnel.
  - Notify the institutional Emergency Response Team and the area supervisor.<sup>[7]</sup>
  - Prevent the spill from entering drains or waterways.<sup>[7]</sup>
  - Restrict access to the area until the clean-up is complete.

## Conclusion

**2-Hydroxy-5-nitropyrimidine** is a valuable reagent whose utility is matched by its potential hazards. A safety-first mindset, grounded in a scientific understanding of the compound's properties and risks, is paramount. By implementing the engineering controls, work practices,

and emergency plans detailed in this guide, researchers can handle this compound with confidence, ensuring the safety of personnel and the integrity of their scientific work.

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